

The Pharmacological Profile of L-651,896: A Technical Guide for Researchers

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Compound of Interest

Compound Name: L-651896
Cat. No.: B15611620

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An In-depth Examination of a Novel 5-Lipoxygenase Inhibitor

L-651,896, chemically identified as 2,3-dihydro-6-(3-(2-hydroxymethyl)phenyl-2-propenyl)-5-benzofuranol, is a potent inhibitor of the 5-lipoxygenase (5-LO) enzyme. This technical guide provides a comprehensive overview of its pharmacological profile, including its mechanism of action, quantitative inhibitory data, and detailed experimental methodologies for the benefit of researchers, scientists, and drug development professionals.

Core Mechanism of Action

L-651,896 exerts its pharmacological effects by directly inhibiting the 5-lipoxygenase enzyme, a key component in the biosynthesis of leukotrienes. Leukotrienes are potent inflammatory mediators derived from the metabolism of arachidonic acid. By blocking 5-LO, L-651,896 effectively reduces the production of pro-inflammatory leukotrienes, such as Leukotriene B4 (LTB4), thereby mitigating inflammatory responses.

Quantitative Data: Inhibitory Potency

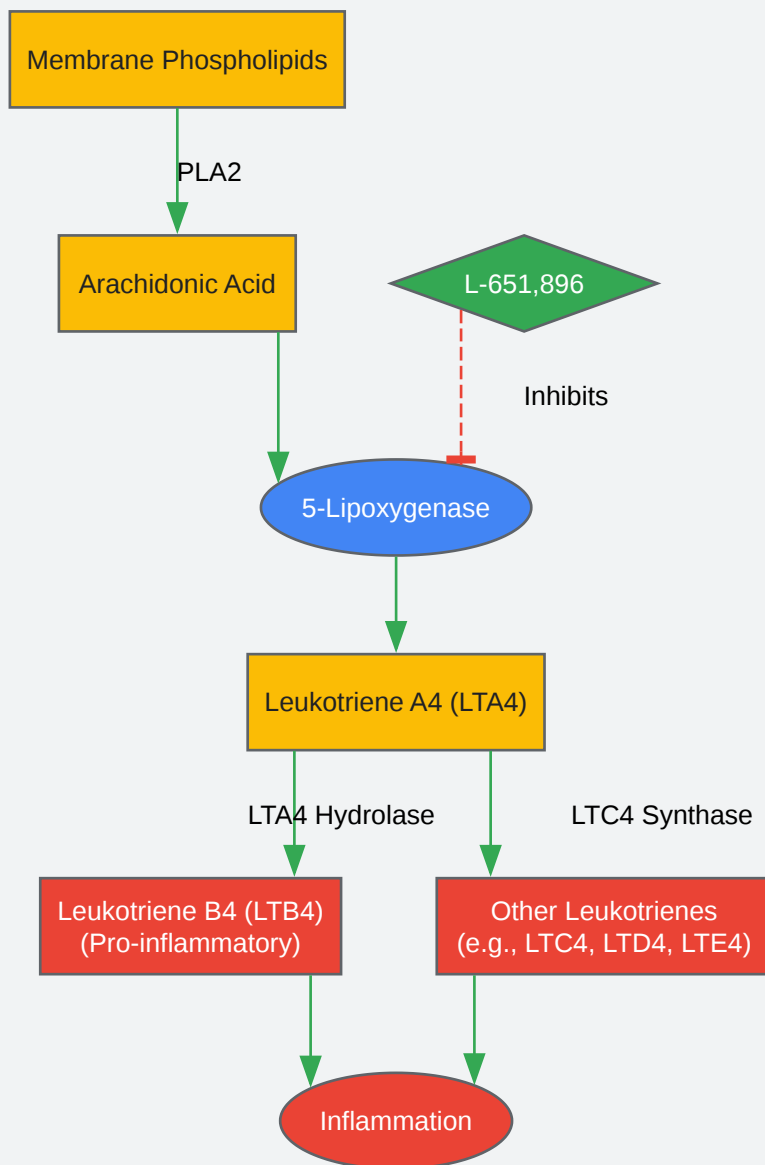
The inhibitory activity of L-651,896 on leukotriene biosynthesis has been quantified in cellular assays. The following table summarizes the key quantitative data available for this compound.

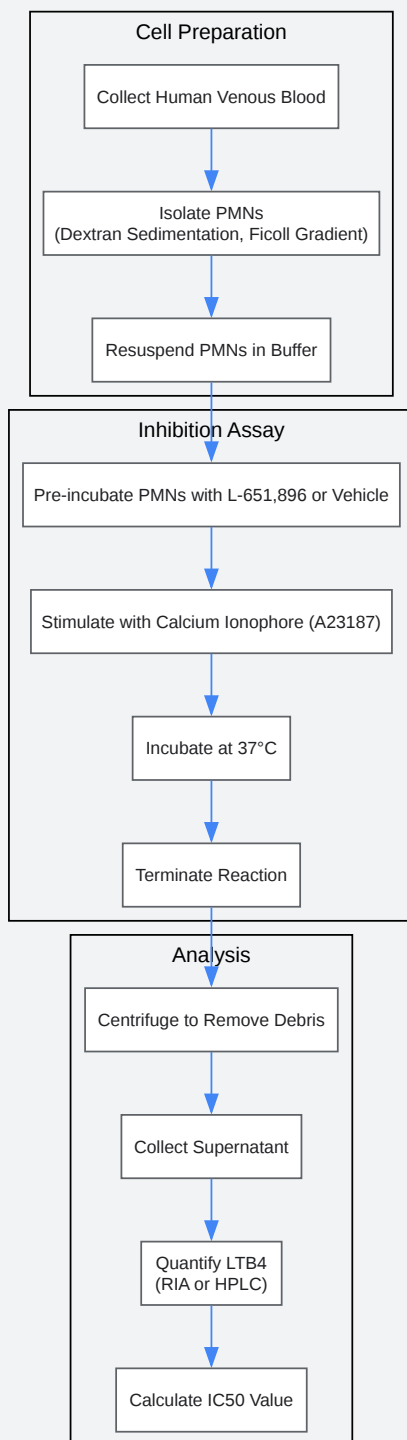
Compound	Assay System	Parameter	Value	Reference
L-651,896	Isolated human polymorphonuclear leukocytes	IC50 (LTB4 synthesis inhibition)	0.1 μ M	[1]

Signaling Pathway

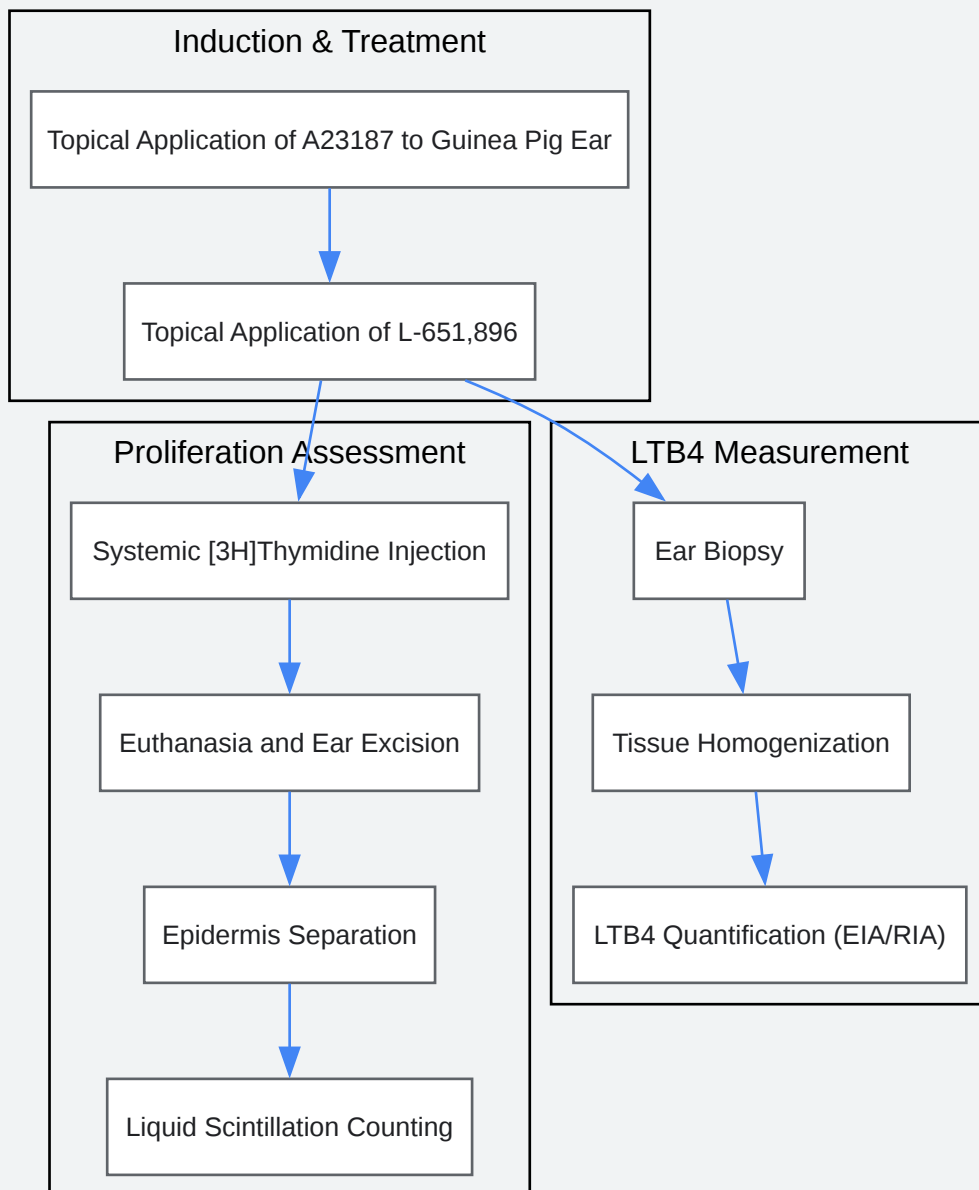
L-651,896 intervenes in the initial steps of the arachidonic acid cascade, specifically targeting the 5-lipoxygenase pathway.

Inhibition of the 5-Lipoxygenase Pathway by L-651,896



Workflow for In Vitro LTB₄ Inhibition Assay

Workflow for In Vivo Guinea-Pig Ear Hyperproliferation Model

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References

- 1. 2,3-Dihydro-5-benzofuranols as antioxidant-based inhibitors of leukotriene biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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